

5-Amino-1-naphthalenesulfonic acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-1-naphthalenesulfonic acid

Cat. No.: B124032

[Get Quote](#)

A Technical Guide to the Safe Handling of 5-Amino-1-naphthalenesulfonic Acid

Introduction

5-Amino-1-naphthalenesulfonic acid (CAS No. 84-89-9), also known as Laurent's acid, is a chemical intermediate primarily used in the synthesis of acid and reactive dyes.^{[1][2]} Its molecular formula is C₁₀H₉NO₃S, with a molecular weight of 223.25 g/mol.^[3] This document serves as an in-depth technical guide for researchers, scientists, and drug development professionals, outlining the critical safety data, handling precautions, and emergency procedures associated with this compound. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Physical and Chemical Properties

The physical and chemical properties of **5-Amino-1-naphthalenesulfonic acid** are summarized below. These characteristics are crucial for understanding its behavior under various laboratory conditions. The compound typically appears as a powder or crystal, ranging in color from purple to dark red.^{[1][3]} It is soluble in hot water and only slightly soluble in cold water.^{[1][2]}

Property	Value	Source
Molecular Formula	C10H9NO3S	[1][3]
Molecular Weight	223.25 g/mol	[2][3]
Appearance	Purple to Dark purple to Dark red powder/crystal	[1][3]
Melting Point	>300°C	[1][3][4]
Boiling Point	~220°C (rough estimate)	[1][3][4]
Density	~1.3588 g/cm ³ (rough estimate)	[1][3][4]
Water Solubility	Soluble in hot water; 1 part in 950 parts cold water	[1][2]
pKa	3.69 at 25°C	[3][4]

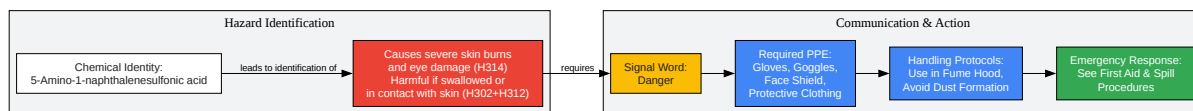
Hazard Identification and Classification

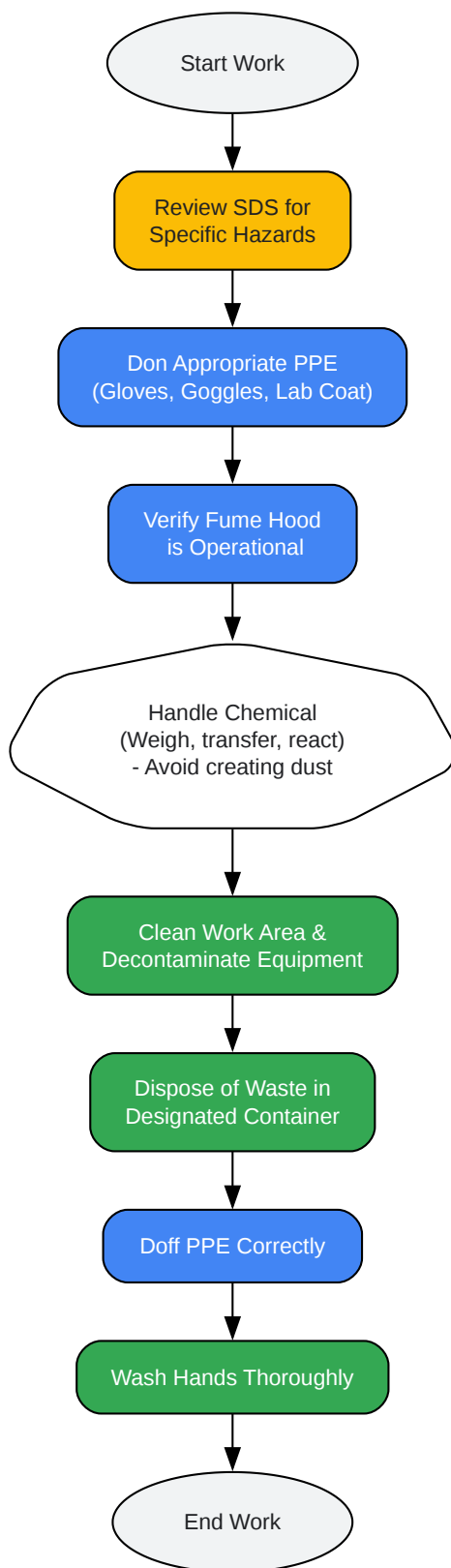
5-Amino-1-naphthalenesulfonic acid is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin and can cause severe skin burns and eye damage.

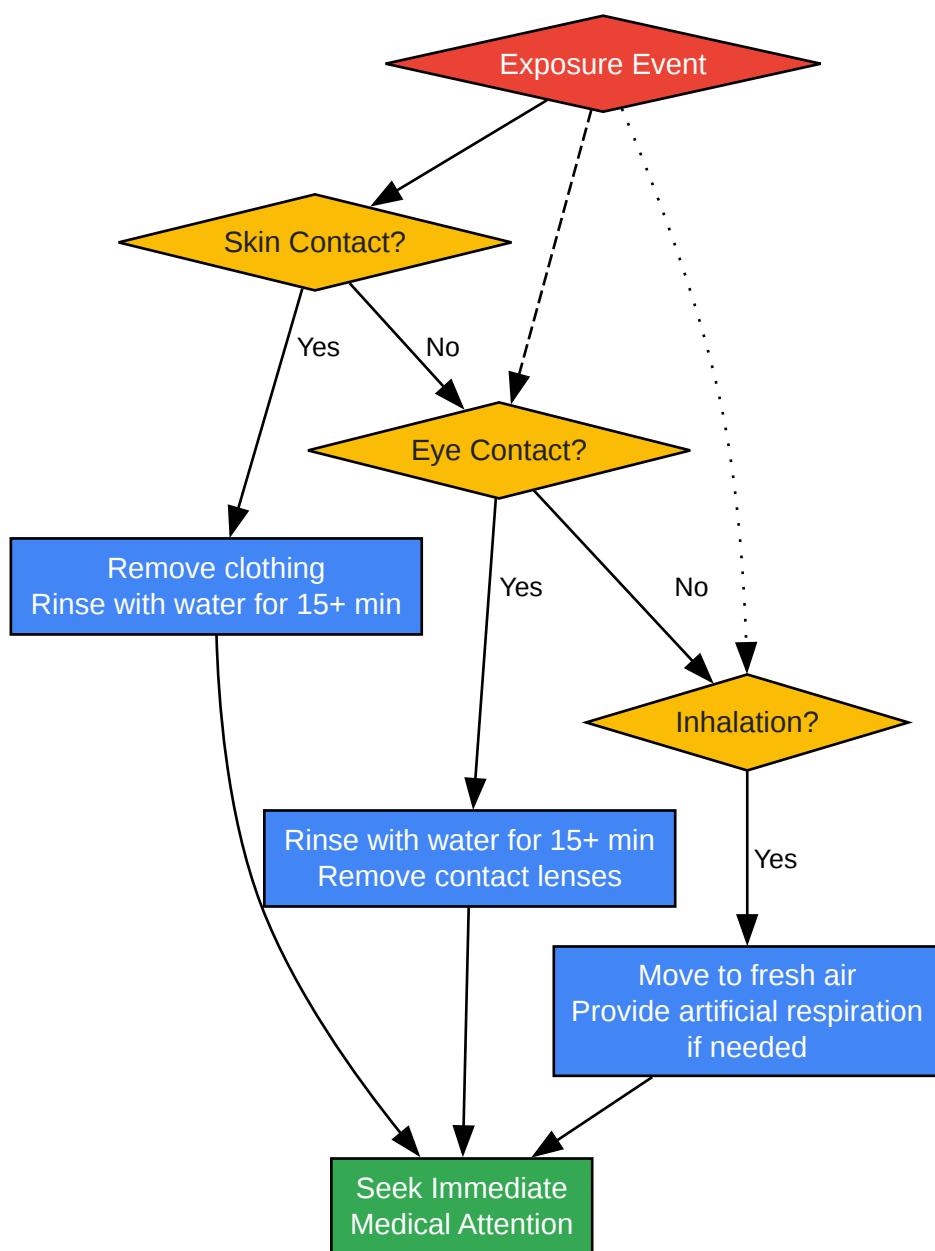
GHS Classification:

- Acute Toxicity, Dermal (Category 4)[5]
- Skin Corrosion (Category 1B)[6]
- Serious Eye Damage (Category 1)[6]

The signal word associated with this level of hazard is "Danger".[5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 1-Naphthylamine-5-sulfonic Acid [drugfuture.com]
- 3. 5-Amino-1-naphthalenesulfonic acid CAS#: 84-89-9 [amp.chemicalbook.com]
- 4. 5-Amino-1-naphthalenesulfonic acid CAS#: 84-89-9 [m.chemicalbook.com]
- 5. 1-萘胺-5-磺酸 technical, ≥60.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [5-Amino-1-naphthalenesulfonic acid safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124032#5-amino-1-naphthalenesulfonic-acid-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com